Navigating the C19H21NO4 Chemical Space

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Compound of Interest

Compound Name:	*2-ETHOXYETHYL 3-((PHENYLACETYL)AMINO)BENZOATE*
Cat. No.:	*B4984682*

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From Opioid Antagonism to Isomeric Diversity: A Technical Guide

Executive Summary: The Formula is Not the Function

In drug development, the molecular formula C19H21NO4 (MW: 327.37 g/mol) represents a classic case of structural isomerism defining therapeutic destiny. While the formula is most famously associated with Naloxone, the critical opioid antagonist, it also encompasses Boldine, a natural aporphine alkaloid with distinct antioxidant properties.[1]

This guide moves beyond basic stoichiometry to explore the functional chemical space of C19H21NO4. We will dissect the structure-activity relationships (SAR) that turn these specific atoms into a life-saving antidote, contrast this with its isomeric counterparts, and provide validated protocols for their analytical resolution.

Physicochemical Profiling: The Shared Identity

Before diverging into pharmacology, we must establish the baseline metrics shared by all C19H21NO4 isomers. These constants are critical for initial mass spectrometry (MS) confirmation but insufficient for structural elucidation.[1]

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Table 1: C19H21NO4 Baseline Physicochemical Metrics

Property	Value	Technical Note for Analysis
Exact Mass	327.1471 Da	Monoisotopic mass (essential for HRMS)
Molecular Weight	327.37 g/mol	Average weight (for molarity calc)
Elemental Analysis	C: 69.71%, H: 6.47%, N: 4.28%, O: 19.55%	Combustion analysis baseline
Unsaturation	10 Degrees	Indicates high ring/double bond count
Common Ionization	[M+H]+ = 328.1544	ESI Positive Mode dominance

The Primary Candidate: Naloxone

Therapeutic Class: Opioid Antagonist Core Scaffold: Morphinan[2][1]

Naloxone is the industrial standard for C19H21NO4.[1] Its efficacy relies on a specific structural modification of the morphine scaffold.[1]

3.1 Structure-Activity Relationship (SAR)

The transformation of an opioid agonist (like Oxymorphone) into an antagonist (Naloxone) hinges on the nitrogen substituent.[1]

- The Agonist: A methyl group (-CH3) on the nitrogen allows the molecule to activate the Mu-opioid receptor (MOR).[2][1]
- The Antagonist (Naloxone): Replacing the methyl with an allyl group (-CH2-CH=CH2) increases steric bulk.[2][1] This allows binding to the receptor but prevents the conformational change required for G-protein signaling.[2][1]

3.2 Mechanism of Action: Competitive Antagonism

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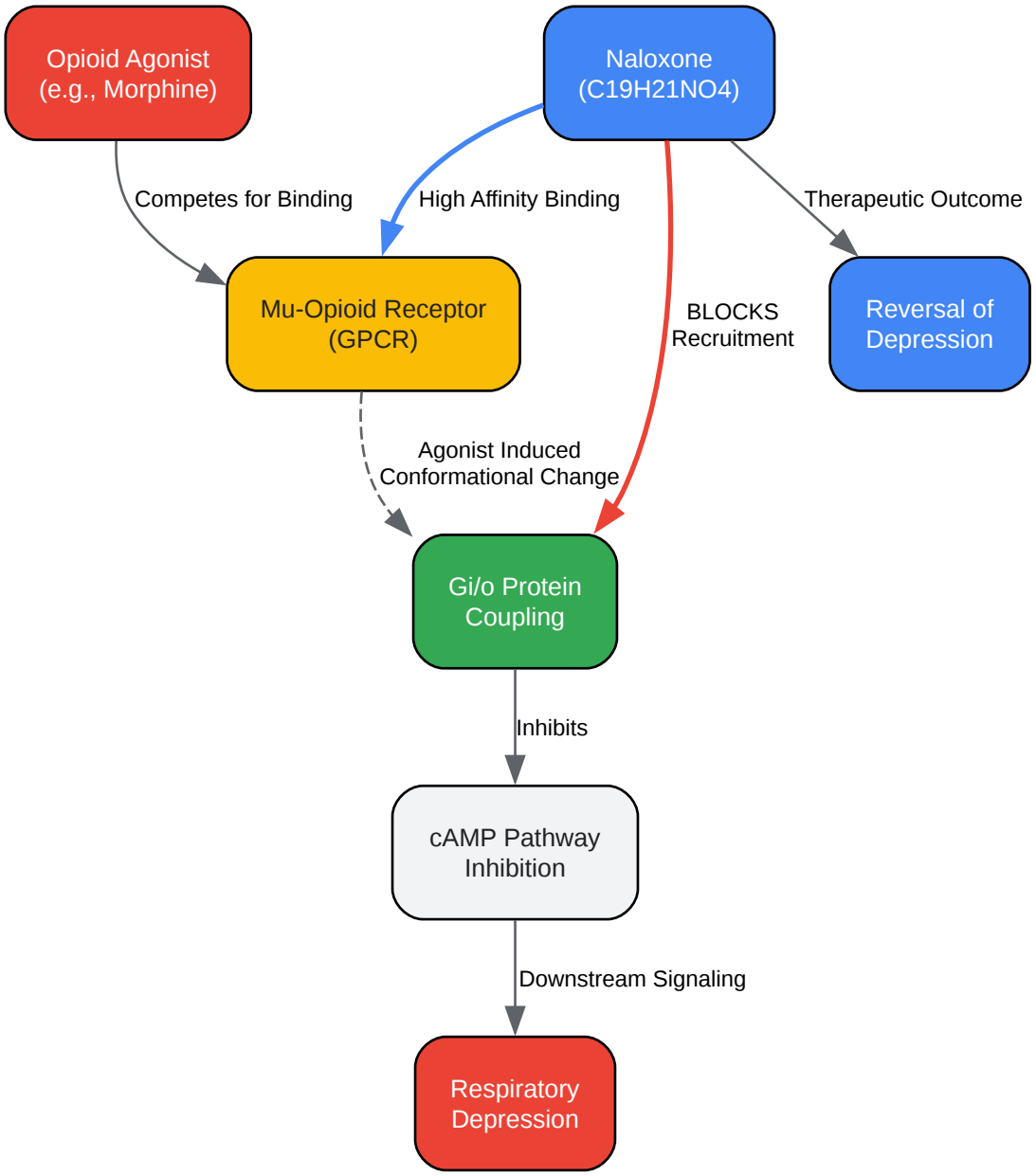
Naloxone has a high affinity for the MOR but zero intrinsic activity.[1] It competitively displaces opioids (like Fentanyl or Heroin), reversing respiratory depression immediately.[1]

Figure 1: Signal Transduction Blockade by Naloxone Caption: Naloxone binds to the GPCR (Mu-Opioid Receptor) but fails to recruit Gi/o proteins, effectively blocking the downstream inhibition of cAMP and preventing respiratory depression.[2][1]



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***[2]

3.3 Synthesis & Impurities

Naloxone is semi-synthetic, derived from Thebaine (extracted from Papaver somniferum).[1]

- Key Impurity: Noroxymorphone (Precursor).[1]
- Degradant: Naloxone N-oxide (formed via oxidation).[2][1] This adds 16 Da (M+16) in Mass Spec analysis.[1]

The Isomeric Contrast: Boldine

Therapeutic Class: Antioxidant / Cytoprotective Core Scaffold: Aporphine[2][1]

To demonstrate the diversity of C19H21NO4, we examine Boldine.[1] Unlike the morphinan structure of Naloxone, Boldine possesses an aporphine skeleton (tetracyclic).

- Pharmacology: It does not bind opioid receptors.[2][1] Instead, it blocks connexin hemichannels and acts as a potent radical scavenger.[1]
- Structural Differentiator: While Naloxone has a ketone at C6 and an epoxy bridge, Boldine features two methoxy groups and two hydroxyl groups on a biphenyl-like core.[2][1]

Implication for Screening: In a high-throughput screen solely based on Molecular Weight (327.37), Boldine would be a "false positive" for Naloxone.[2][1] Chromatographic separation is mandatory.[1]

Analytical Protocol: Resolving C19H21NO4 Isomers

Objective: Separate Naloxone from related impurities and isomers (like Boldine) using Reverse Phase HPLC (RP-HPLC).

5.1 The Methodology (Self-Validating System)

This protocol uses a low pH buffer to ensure the tertiary amines in both molecules are protonated, improving peak shape and retention reproducibility.[1]

Equipment: HPLC with UV-Vis (DAD) or Mass Spec. Column: C18 End-capped (e.g., 150mm x 4.6mm, 3.5µm).[2][1]

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Step-by-Step Protocol:

- Mobile Phase Preparation:
  - Phase A: 10mM Ammonium Formate, adjusted to pH 3.0 with Formic Acid.[1] (Ensures ionization).[1]
  - Phase B: Acetonitrile (LC-MS Grade).[2][1]
- Sample Preparation:
  - Dissolve 1 mg of substance in 1 mL of 90:10 (Water:ACN).
  - Filter through 0.22 µm PTFE filter (Naloxone binds to Nylon; avoid Nylon filters).[1]
- Gradient Profile:
  - T=0 min: 5% B[2][1][3]
  - T=10 min: 95% B[2][1]
  - T=12 min: 95% B[2][1]
  - T=12.1 min: 5% B (Re-equilibration)
- Detection:
  - Naloxone: Monitor at 280 nm (Phenol/Ketone absorption).[1]
  - Boldine: Monitor at 305 nm (Aporphine specific absorption).[1]

5.2 Analytical Decision Tree

This workflow ensures that a sample labeled "C19H21NO4" is correctly identified as the specific drug substance.[1]

Figure 2: Analytical Workflow for C19H21NO4 Identification Caption: A logic flow for distinguishing Naloxone from its isomers using UV absorbance ratios and Mass Spec fragmentation patterns.

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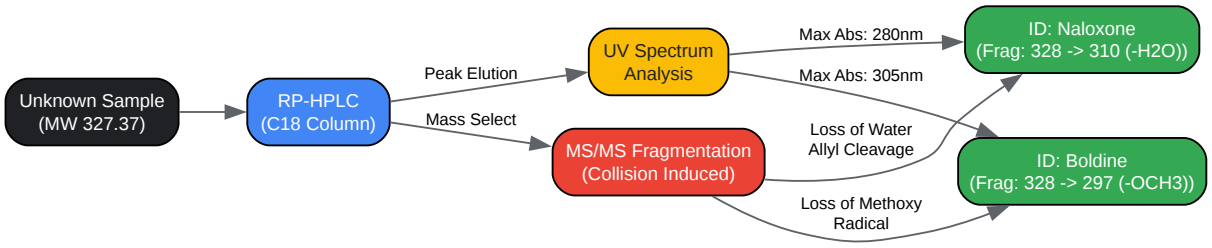

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